

A Technical Guide to the Fundamental Properties of Lithium-Aluminum Alloys

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the core properties of lithium-aluminum (Al-Li) alloys. As materials science continues to be a cornerstone of innovation across various scientific disciplines, including advanced instrumentation and drug delivery systems, a thorough understanding of these high-performance alloys is crucial. This document outlines their mechanical, physical, and thermal characteristics, details the experimental protocols for their evaluation, and illustrates key metallurgical concepts through diagrams.

Introduction to Lithium-Aluminum Alloys

Lithium-aluminum alloys are a class of advanced metallic materials that offer a significant advantage in applications where high strength and low weight are paramount. The addition of lithium, the lightest metallic element, to aluminum results in a notable decrease in density and an increase in stiffness.^{[1][2][3]} For every 1% by mass of lithium added to aluminum, the density of the resulting alloy is reduced by approximately 3%, and the elastic modulus is increased by about 5-6%.^{[1][2][3][4]} Commercial Al-Li alloys typically contain up to 2.45% lithium by mass.^[2]

The primary strengthening mechanism in these alloys is precipitation hardening, where heat treatment causes the formation of a metastable Al_3Li phase (δ').^[2] These finely dispersed precipitates impede the movement of dislocations within the crystal structure, thereby increasing the material's strength.^{[2][5]}

The development of Al-Li alloys has progressed through several generations, each aiming to improve upon the last by addressing challenges such as reduced ductility, fracture toughness, and corrosion resistance that were present in earlier iterations.[1] Third-generation alloys, for instance, have a reduced lithium content to mitigate these negative characteristics while still retaining a significant portion of the density reduction benefits.[2]

Core Properties of Select Lithium-Aluminum Alloys

The following tables summarize the key mechanical, physical, and thermal properties of several commercially significant Al-Li alloys. These values can vary depending on the specific temper and processing of the material.

Mechanical Properties

Property	Alloy 2090	Alloy 8090	Alloy 2195
Tensile Strength, Ultimate	550 MPa[2][6]	450 - 530 MPa[1][3][7]	550 - 615 MPa[8][9]
Tensile Strength, Yield	520 MPa[2][6][10]	370 - 470 MPa[1][3][7]	500 - 580 MPa[8][9]
Elongation at Break	6%[2][6][10]	5 - 10%[1][7]	8 - 12%[8][9]
Elastic Modulus	76 GPa[2][6][10]	76 - 77 GPa[1][7]	77 - 79 GPa[8]
Fracture Toughness	~30 MPa-m ^{1/2} [11]	~24 MPa-m ^{1/2} [4]	30 - 40 MPa-m ^{1/2} [9][11]
Shear Strength	Not specified	~270 MPa[3][7]	320 - 360 MPa[8]
Hardness (Brinell)	Not specified	120 - 140 HB[1]	Not specified

Physical Properties

Property	Alloy 2090	Alloy 8090	Alloy 2195
Density	2.59 g/cm ³ [2][6][10]	2.54 g/cm ³ [1][12]	2.70 - 2.72 g/cm ³ [8]
Melting Point	560 - 650 °C[2][6][10]	600 - 655 °C[1][3][12]	~545 - 650 °C[8]
Poisson's Ratio	0.34[2][10]	0.33[4]	Not specified

Thermal Properties

Property	Alloy 2090	Alloy 8090	Alloy 2195
Thermal Conductivity	88.0 W/m·K[2][5]	95.3 - 160 W/m·K[1][3]	95 - 115 W/m·K[8]
Coefficient of Thermal Expansion	23.6 $\mu\text{m/m}\cdot^\circ\text{C}$ (20-100 $^\circ\text{C}$)[2][5]	21.4 - 24 $\mu\text{m/m}\cdot\text{K}$ [1][3][4]	22.2 - 23.2 $\mu\text{m/m}\cdot^\circ\text{C}$ (20-100 $^\circ\text{C}$)[8]
Specific Heat Capacity	1.203 J/g $\cdot^\circ\text{C}$ (at 100 $^\circ\text{C}$)[2][5]	930 - 960 J/kg·K[4][13]	Not specified

Experimental Protocols

The determination of the fundamental properties of Al-Li alloys relies on standardized experimental procedures. The following are key methodologies for evaluating their mechanical and corrosion characteristics.

Tensile Testing

Standard: ASTM E8/E8M - Standard Test Methods for Tension Testing of Metallic Materials.[1][2][3][4]

Methodology:

- **Specimen Preparation:** Test specimens are machined from the alloy product into standardized shapes, most commonly a "dog-bone" configuration. The dimensions of the specimen, including the gauge length and cross-sectional area, are precisely measured and recorded.
- **Test Setup:** The specimen is securely held in the grips of a universal testing machine. An extensometer is attached to the gauge section of the specimen to accurately measure elongation.
- **Loading:** A uniaxial tensile load is applied to the specimen at a constant rate of strain.
- **Data Acquisition:** The applied load and the corresponding elongation of the gauge section are continuously recorded throughout the test.

- **Determination of Properties:** From the resulting stress-strain curve, key properties are determined:
 - **Yield Strength:** The stress at which the material begins to deform plastically.
 - **Ultimate Tensile Strength:** The maximum stress the material can withstand while being stretched or pulled.
 - **Elongation:** A measure of the material's ductility, representing the percentage increase in length after fracture.
 - **Reduction of Area:** Another measure of ductility, calculated as the percentage decrease in the cross-sectional area at the point of fracture.

Fracture Toughness Testing

Standard: ASTM E399 - Standard Test Method for Linear-Elastic Plane-Strain Fracture Toughness K_{Ic} of Metallic Materials.[\[7\]](#)[\[8\]](#)[\[13\]](#)[\[14\]](#)

Methodology:

- **Specimen Preparation:** A specimen of a specific geometry (e.g., compact tension or single-edge notch bend) is machined. A sharp fatigue pre-crack is then introduced at the notch tip by subjecting the specimen to cyclic loading.
- **Test Procedure:** The pre-cracked specimen is loaded in a testing machine, and the load versus crack mouth opening displacement is recorded.
- **K_{Ic} Calculation:** The critical stress intensity factor, K_{Ic} , which represents the fracture toughness of the material under plane-strain conditions, is calculated from the load at which a specific amount of crack extension occurs. The validity of the K_{Ic} value is dependent on meeting several criteria related to specimen size and the linearity of the load-displacement record.

Corrosion Susceptibility Testing

Standard: ASTM G34 - Standard Test Method for Exfoliation Corrosion Susceptibility in 2XXX and 7XXX Series Aluminum Alloys (EXCO Test).[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Methodology:

- **Specimen Preparation:** Specimens are cut from the alloy product, and their surfaces are typically cleaned and degreased.
- **Immersion:** The specimens are immersed in a specified corrosive solution (e.g., a solution of sodium chloride, potassium nitrate, and nitric acid) for a designated period, often 48 hours.
- **Evaluation:** After exposure, the specimens are visually examined and rated for the degree of exfoliation corrosion (a form of intergranular corrosion characterized by the lifting of surface layers) based on a standard set of photographic examples.

Standard: ASTM G47 - Standard Test Method for Determining Susceptibility to Stress-Corrosion Cracking of 2XXX and 7XXX Aluminum Alloy Products.[\[5\]](#)[\[10\]](#)[\[11\]](#)[\[19\]](#)

Methodology:

- **Specimen Preparation and Stressing:** A test specimen is machined and subjected to a sustained tensile stress, often by bending it in a fixture. The stress is typically applied in the short-transverse direction relative to the grain structure, as this is often the most susceptible orientation.
- **Environmental Exposure:** The stressed specimen is exposed to a corrosive environment, commonly an alternate immersion in a 3.5% sodium chloride solution.[\[11\]](#)
- **Inspection:** The specimen is periodically inspected for the appearance of cracks. The time to failure is recorded, and the material's resistance to stress-corrosion cracking is classified based on the test duration without failure.

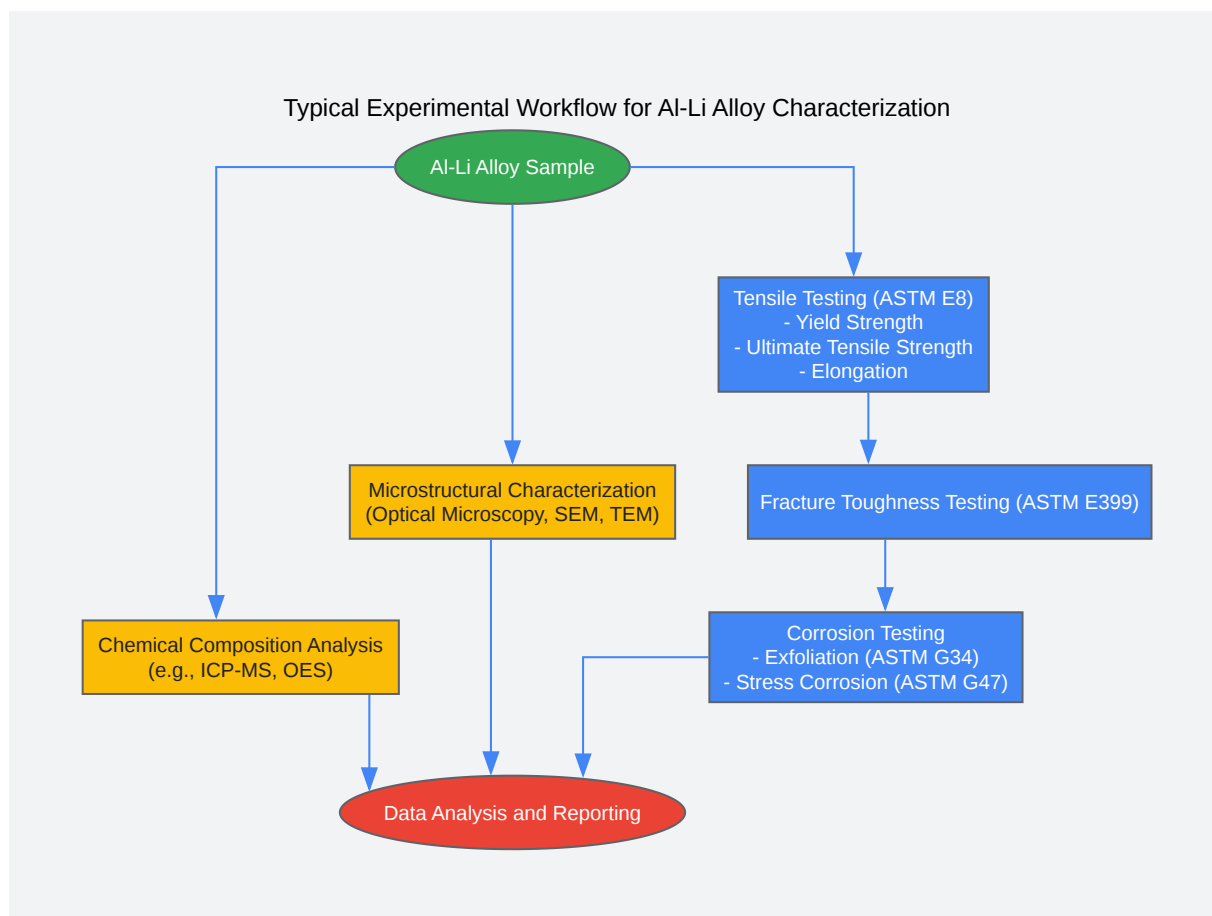
Visualizations of Core Concepts

The following diagrams illustrate key concepts related to the metallurgy and characterization of lithium-aluminum alloys.



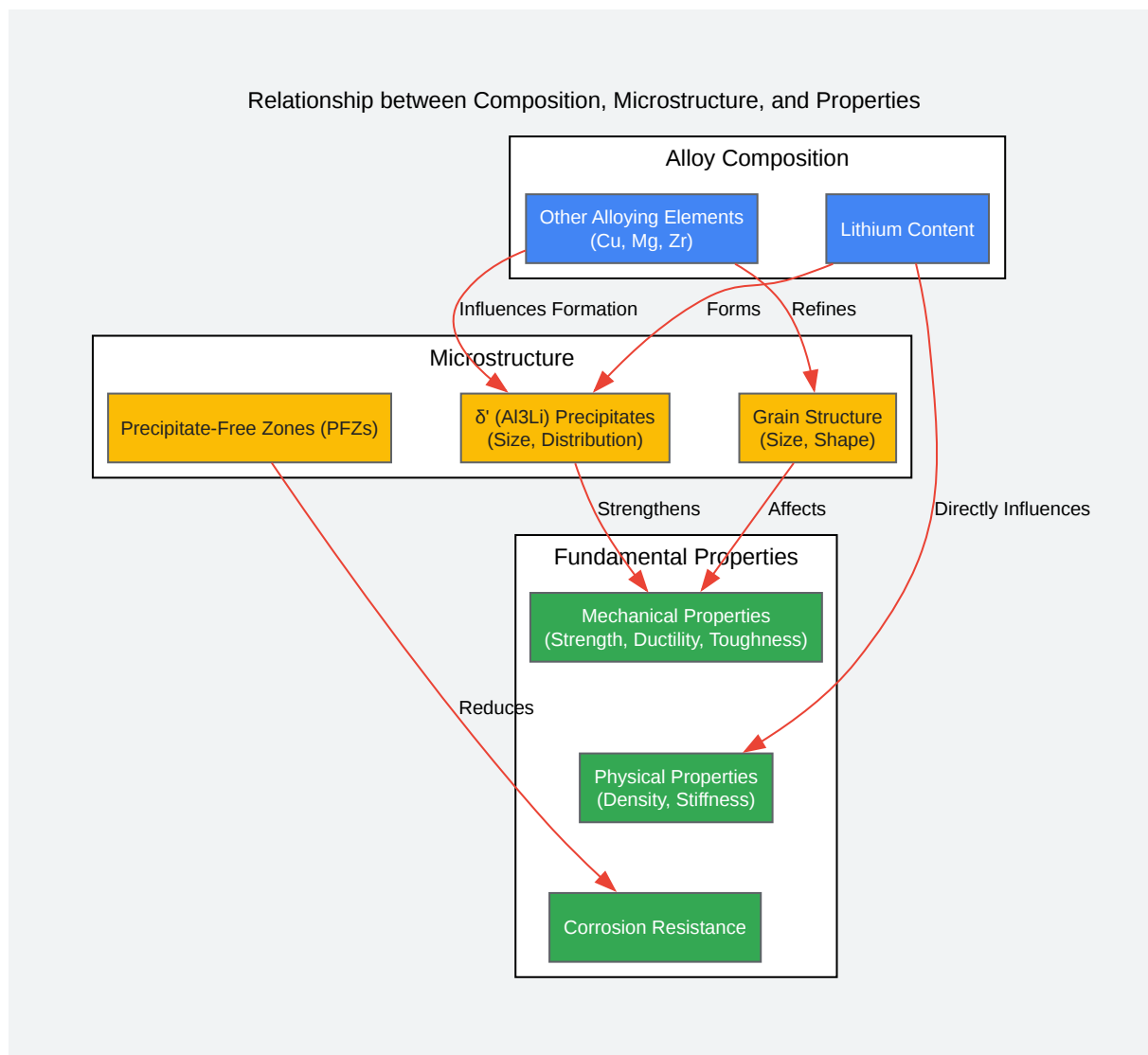
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Caption: A diagram illustrating the three stages of precipitation hardening and the corresponding changes in the microstructure of Al-Li alloys.



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Caption: A flowchart depicting a standard experimental workflow for the comprehensive characterization of a lithium-aluminum alloy sample.



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Caption: A conceptual diagram illustrating how the chemical composition of Al-Li alloys influences their microstructure, which in turn dictates their fundamental properties.

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